

An In-depth Technical Guide to the Stability of Dibromomalononitrile Under Ambient Conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromomalononitrile*

Cat. No.: *B156320*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability characteristics of **dibromomalononitrile** under ambient conditions. Due to the limited availability of public, in-depth quantitative stability studies on this specific compound, this guide synthesizes available data from safety and supplier documentation with established chemical principles for related molecules. It is intended to inform safe handling, storage, and experimental design.

Executive Summary

Dibromomalononitrile is a reactive chemical intermediate sensitive to several environmental factors. The primary stability concerns under ambient conditions are its sensitivity to light and its reactivity with a range of chemical classes, including water (particularly under acidic or basic conditions), strong acids, strong bases, oxidizing agents, and reducing agents. Proper storage and handling are critical to maintain its integrity and ensure safety. This guide outlines the known stability profile, potential degradation pathways, and recommended protocols for stability assessment.

Chemical and Physical Properties

A summary of the basic properties of **dibromomalononitrile** is essential for understanding its behavior.

Property	Value
CAS Number	1885-23-0
Molecular Formula	C ₃ Br ₂ N ₂
Molecular Weight	227.86 g/mol
Appearance	Clear amber oily liquid
Solubility	Slightly soluble in water

Stability Profile and Incompatibilities

While specific kinetic data on the decomposition of **dibromomalononitrile** under ambient conditions is not readily available in published literature, a qualitative stability profile can be assembled from material safety data sheets and chemical supplier information.

Table 1: Summary of Known Stability and Incompatibility Data for **Dibromomalononitrile**

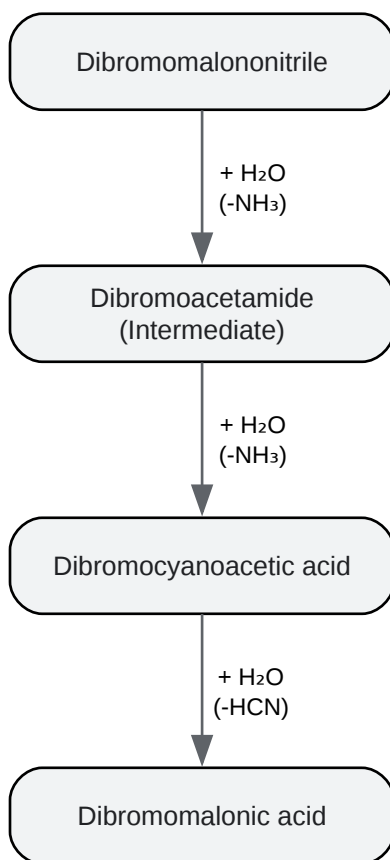
Factor	Observation / Recommendation	Citation
Light	Light-sensitive. May be sensitive to prolonged exposure to air and light.	[1]
Temperature	Recommended storage at refrigerated temperatures.	
Water / Humidity	Slightly soluble in water. Like other nitriles, it can be hydrolyzed in the presence of aqueous acid or base to form carboxylic acids.	[1]
Acids	Incompatible with strong acids.	[1]
Bases	Incompatible with strong bases.	[1]
Oxidizing Agents	Incompatible with strong oxidizing agents.	[1]
Reducing Agents	Incompatible with strong reducing agents.	[1]
Thermal Decomposition	When heated to decomposition, it emits very toxic fumes of nitrogen oxides (NOx), bromide (Br-), and cyanide (CN-).	[1]

Potential Degradation Pathways

Based on the chemical structure of **dibromomalononitrile**, two primary degradation pathways can be anticipated under ambient conditions: hydrolysis and photodecomposition.

In the presence of water, particularly if acidic or basic conditions are present, the nitrile groups of **dibromomalononitrile** are susceptible to hydrolysis. This would likely proceed in a stepwise

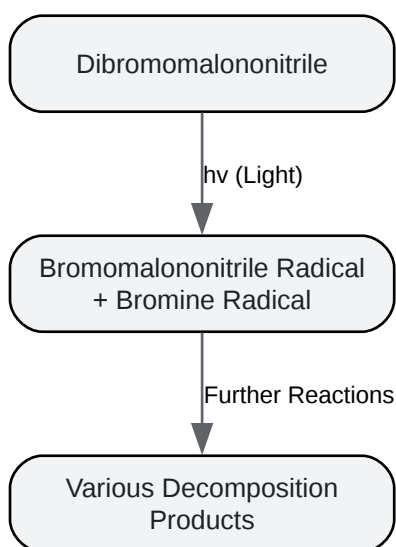
fashion, first to the corresponding amide and then to a carboxylic acid. The carbon-bromine bonds may also be subject to hydrolysis.



[Click to download full resolution via product page](#)

Caption: Postulated hydrolytic degradation pathway of **Dibromomalononitrile**.

Given its noted light sensitivity, **dibromomalononitrile** is expected to undergo decomposition upon exposure to light, particularly in the UV spectrum. The energy from photons can induce cleavage of the carbon-bromine bonds, potentially leading to the formation of free radicals and subsequent downstream reactions, including polymerization or reaction with atmospheric oxygen or water.



[Click to download full resolution via product page](#)

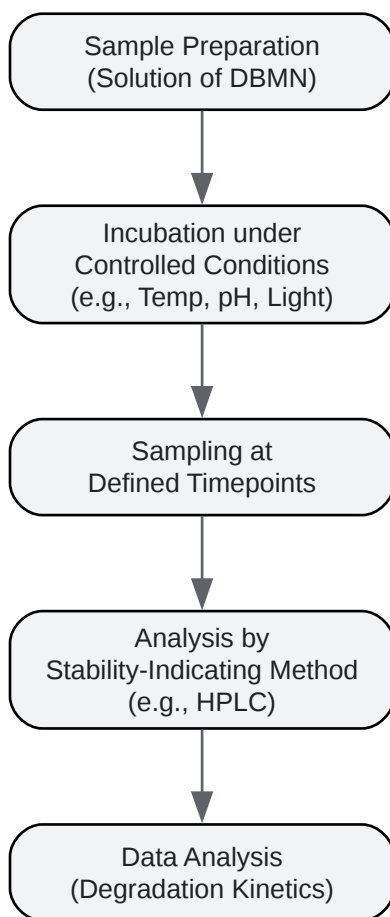
Caption: General mechanism for the photodecomposition of **Dibromomalononitrile**.

Recommended Experimental Protocols for Stability Assessment

The following are generalized, best-practice protocols for assessing the stability of a compound like **dibromomalononitrile**. These should be adapted based on available analytical equipment and specific experimental goals.

- **Preparation of Solutions:** Prepare a stock solution of **dibromomalononitrile** in a water-miscible organic solvent (e.g., acetonitrile) at a known concentration.
- **Incubation:** Dilute the stock solution into aqueous buffers at different pH values (e.g., pH 4, 7, and 9) to a final concentration suitable for the analytical method.
- **Time Points:** Store the solutions at a controlled ambient temperature (e.g., 25°C) and protect them from light.
- **Sampling:** At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each solution.

- **Analysis:** Immediately analyze the samples by a suitable stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The method should be able to separate the parent compound from its degradation products.
- **Data Analysis:** Plot the concentration of **dibromomalononitrile** versus time for each pH to determine the rate of degradation.
- **Sample Preparation:** Prepare a solution of **dibromomalononitrile** in a suitable solvent (e.g., acetonitrile or methanol). Prepare a "dark control" sample by wrapping an identical sample in aluminum foil.
- **Light Exposure:** Place the sample and the dark control in a photostability chamber with a calibrated light source (e.g., providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
- **Time Points:** At specified time intervals, withdraw aliquots from both the exposed sample and the dark control.
- **Analysis:** Analyze the samples by a stability-indicating HPLC method.
- **Data Analysis:** Compare the degradation of the light-exposed sample to the dark control to determine the extent of photodegradation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3252-43-5 | CAS DataBase [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Stability of Dibromomalononitrile Under Ambient Conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156320#dibromomalononitrile-stability-under-ambient-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com